

An In-depth Technical Guide to Tert-butyl 4-bromobenzylcarbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Tert-butyl 4-bromobenzylcarbamate
Cat. No.:	B153386

[Get Quote](#)

CAS Number: 68819-84-1

This technical guide provides a comprehensive overview of **Tert-butyl 4-bromobenzylcarbamate**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's chemical and physical properties, a standard synthesis protocol, its primary applications, and essential safety and handling information.

Chemical and Physical Properties

Tert-butyl 4-bromobenzylcarbamate is an organic compound classified as a carbamate ester. [1] It features a tert-butoxycarbonyl (Boc) protecting group attached to the nitrogen of 4-bromobenzylamine. This structure makes it a valuable reagent in multi-step organic syntheses. The physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C12H16BrNO2	[1] [2]
Molecular Weight	286.16 g/mol	[3]
Melting Point	86-88 °C	[1]
Boiling Point	370.3 °C at 760 mmHg	[1]
Appearance	White to off-white solid/powder	[4] [5]
Purity	>95.0%	[5]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]
Solubility	Insoluble in water	[4]
Density	1.319 g/cm ³	[1]
Flash Point	177.8 °C	[1]

Synthesis Protocol

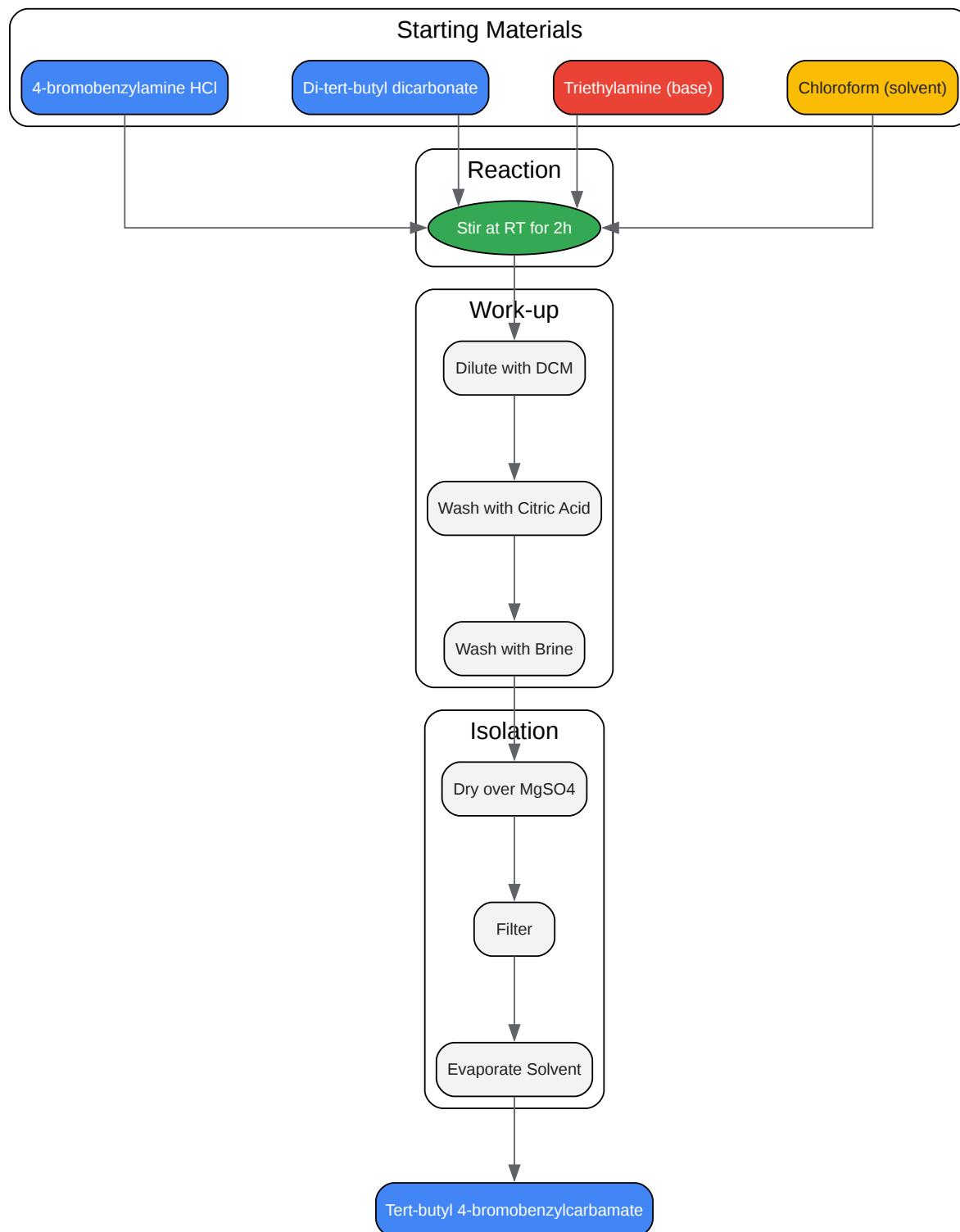
A common method for the synthesis of **Tert-butyl 4-bromobenzylcarbamate** involves the reaction of 4-bromobenzylamine hydrochloride with di-tert-butyl dicarbonate (Boc anhydride) in the presence of a base.[\[6\]](#)

Experimental Protocol:

- Reaction Setup: A suspension of 4-bromo-benzylamine hydrochloride (968mg, 4.35mmol) and triethylamine (0.666ml, 4.79mmol) is prepared in chloroform (15ml) with stirring.[\[6\]](#)
- Addition of Reagent: To this suspension, di-tert-butyl dicarbonate (949mg, 4.35mmol) is added.[\[6\]](#)
- Reaction: The resulting solution is stirred at ambient temperature for 2 hours.[\[6\]](#)
- Work-up: The reaction mixture is then diluted with dichloromethane (DCM, 40ml). The organic solution is washed sequentially with 10% aqueous citric acid (40ml) and brine

(40ml).[6]

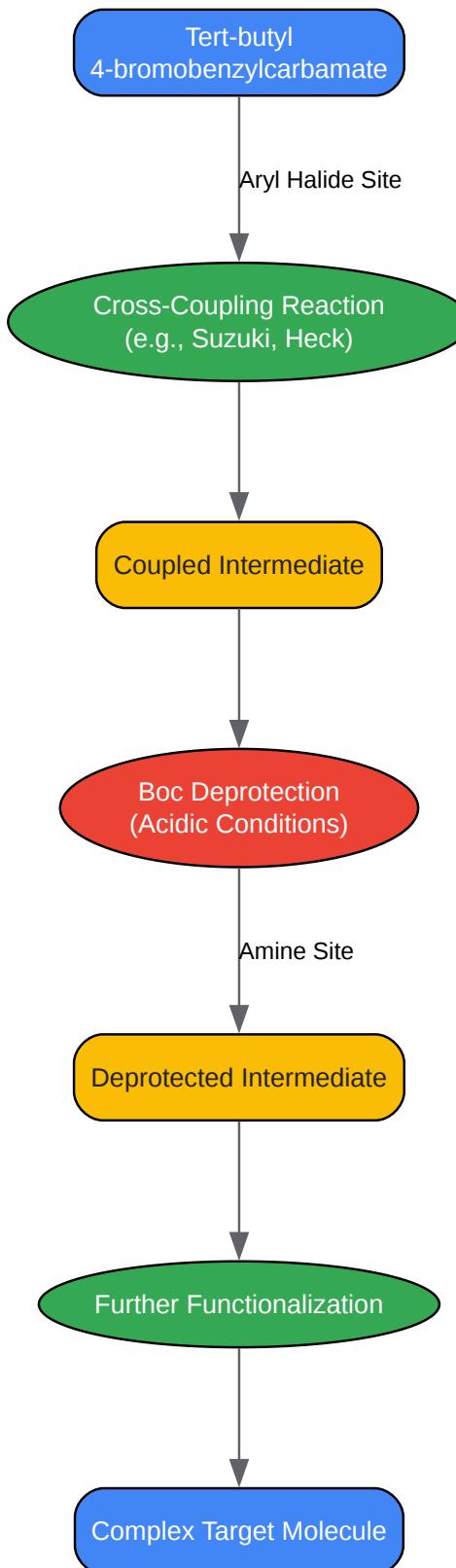
- Isolation: The organic phase is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the final product, **Tert-Butyl 4-bromobenzylcarbamate** (1.23g, 99% yield).[6]

[Click to download full resolution via product page](#)**Synthesis workflow for Tert-butyl 4-bromobenzylcarbamate.**

Applications in Research and Drug Development

Tert-butyl 4-bromobenzylcarbamate is primarily utilized as an intermediate in organic synthesis, particularly within the pharmaceutical industry for the creation of various drugs.^[1] The Boc-protected amine allows for selective reactions at other sites of the molecule. The bromine atom on the phenyl ring serves as a functional handle for a variety of cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, which are fundamental in the synthesis of complex organic molecules.

This compound is a valuable building block for introducing a protected aminomethylphenyl group into a target molecule. The Boc protecting group can be readily removed under acidic conditions, revealing the primary amine for further functionalization. This strategic protection and deprotection sequence is crucial in the synthesis of complex pharmaceutical agents.



[Click to download full resolution via product page](#)

General synthetic utility of **Tert-butyl 4-bromobenzylcarbamate**.

Safety and Handling

Appropriate safety precautions should be taken when handling **Tert-butyl 4-bromobenzylcarbamate**.

- Hazard Statements: The compound is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[3]
- Precautionary Statements:
 - Wear protective gloves, protective clothing, eye protection, and face protection.[7]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7]
 - Wash skin thoroughly after handling.[7]
 - Use only outdoors or in a well-ventilated area.[7]
- First Aid Measures:
 - If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
 - In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[2]
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
 - If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2]
- Storage: Store in a dry, cool, and well-ventilated place.[4] Keep the container tightly closed. [4]
- Incompatible Materials: Strong oxidizing agents.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 68819-84-1, TERT-BUTYL 4-BROMOBENZYLCARBAMATE | lookchem [lookchem.com]
- 2. Page loading... [guidechem.com]
- 3. tert-butyl N-[(4-bromophenyl)methyl]carbamate | C12H16BrNO2 | CID 12453839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. tert-Butyl (4-Bromobenzyl)carbamate | 68819-84-1 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 6. TERT-BUTYL 4-BROMOBENZYLCARBAMATE | 68819-84-1 [chemicalbook.com]
- 7. aksci.com [aksci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tert-butyl 4-bromobenzylcarbamate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b153386#tert-butyl-4-bromobenzylcarbamate-cas-number-68819-84-1>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com